Comparative Analysis of 2-Cyanopiperidine using ^{1}H and ^{13}C NMR Spectroscopy

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Compound of Interest

Compound Name:	*2-Cyanopiperidine*
CAS No.:	*42457-10-3*
Cat. No.:	*B128535*

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For Researchers, Scientists, and Drug Development Professionals: A Detailed Guide to the NMR Spectral Characteristics of **2-Cyanopiperidine** and its Isomer, 4-Cyanopiperidine.

This guide provides a comprehensive analysis of the ^{1}H and ^{13}C Nuclear Magnetic Resonance (NMR) spectra of **2-cyanopiperidine**. To offer a clear benchmark for its structural elucidation, a direct comparison is made with its structural isomer, 4-cyanopiperidine. This document presents a compilation of experimental and predicted spectral data, detailed experimental protocols, and a visual representation of the structure-spectrum correlation to aid in the characterization of these important heterocyclic scaffolds.

^{1}H and ^{13}C NMR Spectral Data

The chemical shifts (δ) in parts per million (ppm) for **2-cyanopiperidine** and the comparative compound, 4-cyanopiperidine, are summarized below. The data for **2-cyanopiperidine** is a combination of experimental ^{13}C NMR data and predicted ^{1}H NMR data, while the data for 4-cyanopiperidine hydrochloride is based on experimental findings.

Table 1: ^{1}H and ^{13}C NMR Chemical Shifts for **2-Cyanopiperidine**

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Atom Position	^{1}H Chemical Shift (ppm) (Predicted)	^{13}C Chemical Shift (ppm) (Experimental)
C2	3.55 (dd)	49.5
C3	1.85-1.95 (m)	28.7
C4	1.60-1.75 (m)	22.4
C5	1.60-1.75 (m)	25.1
C6	2.95 (dt), 3.30 (dq)	45.8
CN	-	121.3
NH	2.0 (br s)	-

Note: Predicted ^{1}H NMR data was obtained from computational software. Experimental ^{13}C NMR data is from SpectraBase.[1]

Table 2: ^{1}H and ^{13}C NMR Chemical Shifts for 4-Cyanopiperidine Hydrochloride

Atom Position	^{1}H Chemical Shift (ppm) (Experimental)	^{13}C Chemical Shift (ppm) (Predicted)
C2, C6	3.18-3.08 (m)	44.2
C3, C5	2.08-2.04 (m), 1.95-1.85 (m)	27.9
C4	3.18-3.08 (m)	27.5
CN	-	122.1
NH	9.32 (br)	-

Note: Experimental ^{1}H NMR data is for the hydrochloride salt in DMSO-d6. Predicted ^{13}C NMR data was obtained from computational software.

Experimental Protocols

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The following is a general experimental protocol for acquiring ^{1}H and ^{13}C NMR spectra of piperidine derivatives, based on standard laboratory practices.

1. Sample Preparation:

- Dissolve approximately 5-10 mg of the piperidine compound in 0.5-0.7 mL of a suitable deuterated solvent (e.g., $CDCl_3$, DMSO-d_6, D_2O).
- Transfer the solution to a 5 mm NMR tube.

2. NMR Spectrometer Setup:

- The data should be acquired on a spectrometer operating at a frequency of 300 MHz or higher for ^{1}H NMR and 75 MHz or higher for ^{13}C NMR.
- Tune and shim the spectrometer to ensure optimal resolution and lineshape.

3. ^{1}H NMR Acquisition:

- Acquire a standard one-dimensional ^{1}H NMR spectrum.
- Typical parameters include a 30-degree pulse angle, a relaxation delay of 1-2 seconds, and an acquisition time of 2-4 seconds.
- The number of scans can range from 8 to 64, depending on the sample concentration.
- Process the data with an exponential line broadening of 0.3 Hz.

4. ^{13}C NMR Acquisition:

- Acquire a proton-decoupled ^{13}C NMR spectrum.
- Typical parameters include a 45-degree pulse angle, a relaxation delay of 2-5 seconds, and an acquisition time of 1-2 seconds.
- The number of scans will be significantly higher than for ^{1}H NMR, typically ranging from 1024 to 4096 scans, due to the low natural abundance of the ^{13}C isotope.

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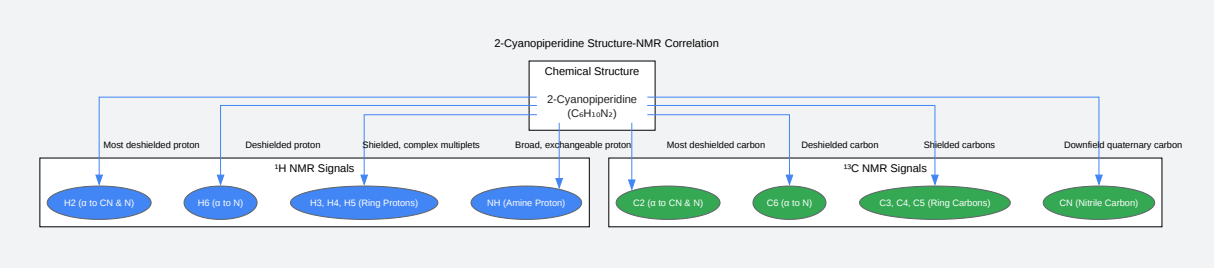
- Process the data with an exponential line broadening of 1-2 Hz.

5. Data Referencing:

- Chemical shifts for both ^{1}H and ^{13}C spectra are referenced to the residual solvent peak or an internal standard such as tetramethylsilane (TMS).

Structure-Spectrum Correlation

The following diagram illustrates the logical relationship between the chemical structure of **2-cyanopiperidine** and its expected NMR spectral features.



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Caption: Correlation of **2-Cyanopiperidine** structure with its NMR signals.

Comparison with 4-Cyanopiperidine

The positioning of the cyano group significantly influences the chemical shifts of the neighboring protons and carbons in the piperidine ring.

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- ^{1}H NMR: In **2-cyanopiperidine**, the proton at the C2 position is expected to be the most downfield signal (deshielded) due to the anisotropic effect of the adjacent cyano group and the inductive effect of the nitrogen atom. In contrast, for 4-cyanopiperidine, the protons at C2 and C6 are equivalent and are primarily influenced by the adjacent nitrogen, while the proton at C4 is deshielded by the cyano group. The increased symmetry in 4-cyanopiperidine leads to a simpler spectrum compared to the more complex splitting patterns expected for **2-cyanopiperidine**.

- ^{13}C NMR: Similarly, the C2 carbon in **2-cyanopiperidine** is the most deshielded carbon in the aliphatic region due to the direct attachment of the electron-withdrawing cyano group. The C6 carbon is also deshielded by the adjacent nitrogen. In 4-cyanopiperidine, the C4 carbon bearing the cyano group is significantly downfield, while the equivalent C2 and C6 carbons are deshielded by the nitrogen. The chemical shift of the nitrile carbon (CN) is found in a similar downfield region for both isomers.

This comparative analysis demonstrates how the distinct substitution patterns of the cyano group on the piperidine ring give rise to unique and identifiable NMR spectral fingerprints for each isomer, allowing for their unambiguous differentiation.

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References

- 1. Databases - NMR Wiki [nmrwiki.org]
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